

Propylene glycol isoceteth-3 acetate CAS number and molecular formula

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Compound of Interest

Compound Name: *Propylene glycol isoceteth-3 acetate*

Cat. No.: *B574843*

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Propylene Glycol Isoceteth-3 Acetate: A Technical Guide

CAS Number: 93385-13-8 Molecular Formula: $C_{25}H_{50}O_4$

This technical guide provides a comprehensive overview of **Propylene Glycol Isoceteth-3 Acetate**, a synthetic ester with applications in various industries. The information is tailored for researchers, scientists, and drug development professionals, focusing on its chemical identity, properties, and analytical methodologies.

Chemical and Physical Properties

Propylene Glycol Isoceteth-3 Acetate is the acetic acid ester of the ether formed from propylene glycol and a polyethylene glycol derivative of isocetyl alcohol. In its raw form, it is a clear, white, or pale yellow liquid.^[1] Its primary functions in formulations are as a skin conditioning agent and an emulsifier, preventing the separation of oil and water phases.^[1] It is also utilized as a pigment wetter, particularly in liquid foundations.^[1]

Property	Value	Reference
CAS Number	93385-13-8	SpecialChem
Molecular Formula	C ₂₅ H ₅₀ O ₄	ChemicalBook
Physical Form	Clear, white, or pale yellow liquid	[1]
Primary Functions	Skin conditioning agent, Emulsifier	[1]
Typical Usage Level (as emulsifier)	8–15%	[1]

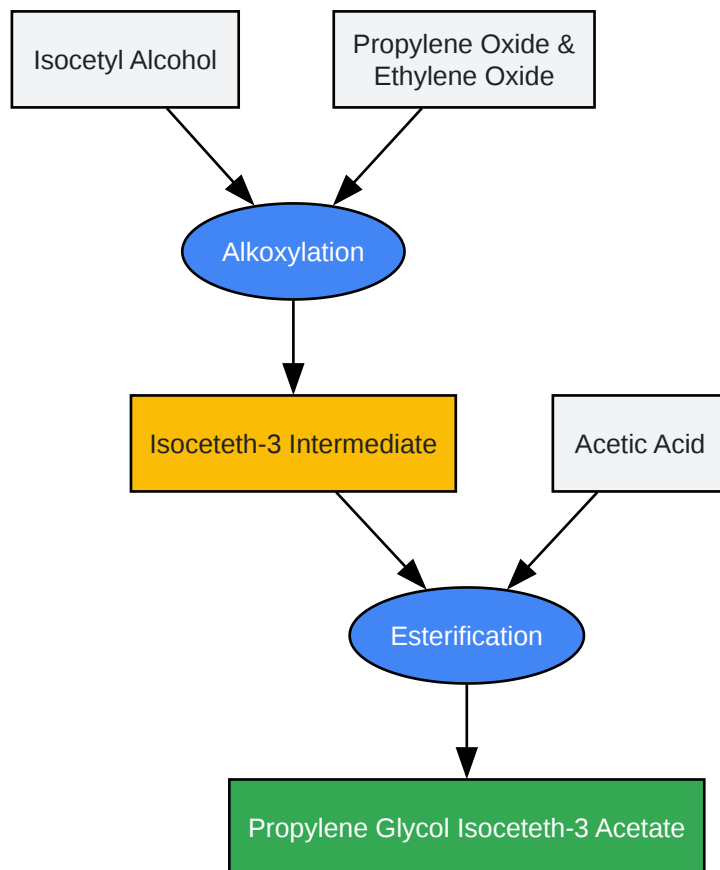
Synthesis

While a specific, detailed experimental protocol for the synthesis of **Propylene Glycol Isoceteth-3 Acetate** is not readily available in the public domain, its synthesis can be inferred from the general synthesis of propylene glycol ethers and esters. The process would likely involve a two-step reaction:

- **Alkoxylation:** The reaction of isocetyl alcohol with propylene oxide and ethylene oxide to form the isoceteth-3 intermediate. This is an ethoxylation and propoxylation process.
- **Esterification:** The subsequent reaction of the isoceteth-3 intermediate with acetic acid or its derivative to form the final acetate ester.

The logical workflow for this synthesis is depicted in the following diagram.

General Synthesis Workflow for Propylene Glycol Isoceteth-3 Acetate



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Caption: A diagram illustrating the general two-step synthesis process for **Propylene Glycol Isoceteth-3 Acetate**.

Experimental Protocols & Analytical Methods

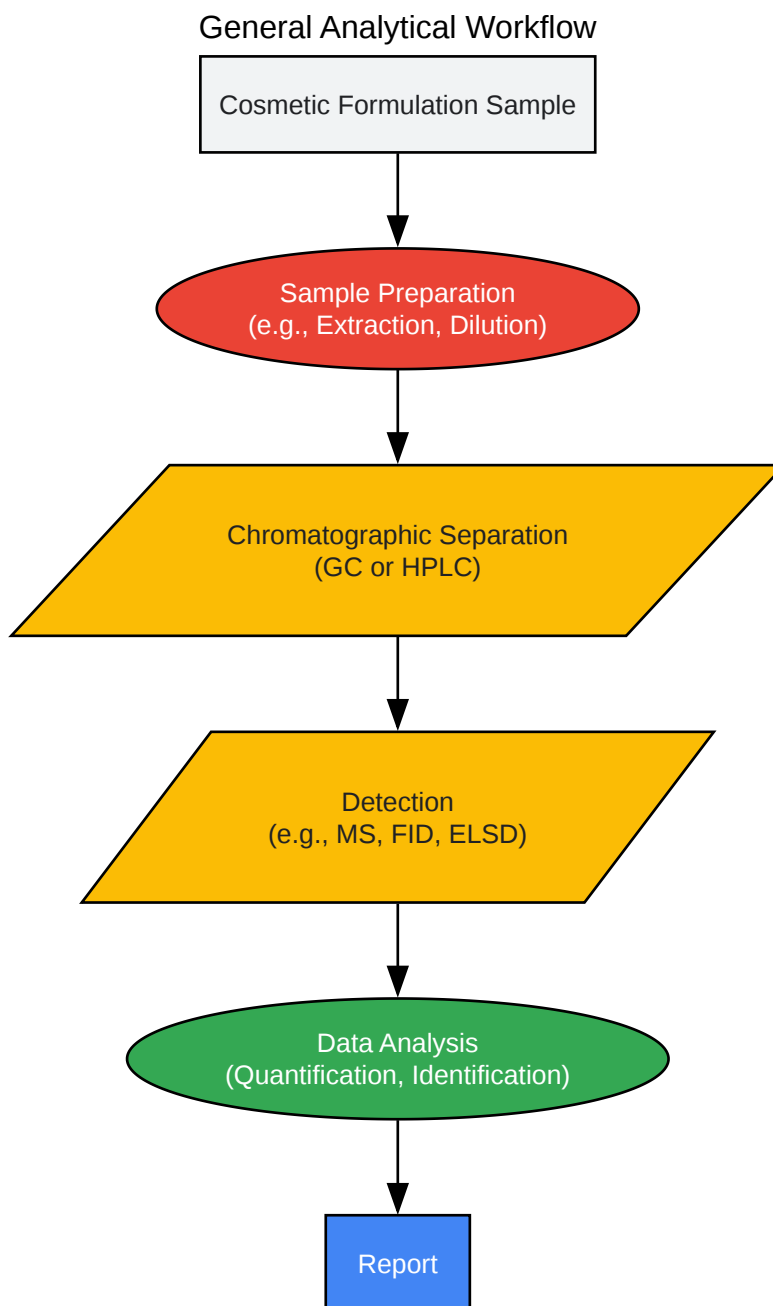
Detailed, validated experimental protocols for the analysis of **Propylene Glycol Isoceteth-3 Acetate** are not widely published. However, based on the analysis of similar compounds like propylene glycol and polyethylene glycols (PEGs), suitable analytical methods can be proposed.

Gas Chromatography (GC): For the analysis of propylene glycol and its derivatives, gas chromatography is a primary method. A flame ionization detector (FID) or mass spectrometry (MS) can be used for quantification. Sample preparation may involve derivatization to improve volatility and chromatographic performance.

High-Performance Liquid Chromatography (HPLC): For the analysis of PEG ethers, which are structurally related, reversed-phase HPLC with an evaporative light scattering detector (ELSD) or mass spectrometry can be employed. This is particularly useful for separating and quantifying components in complex matrices.

Matrix-Assisted Laser Desorption/Ionization Time-of-Flight Mass Spectrometry (MALDI-TOF MS): This technique is effective for the analysis of polyethylene glycols and could be adapted for the characterization of **Propylene Glycol Isoceteth-3 Acetate**, especially for determining its molecular weight distribution.

The following diagram outlines a general workflow for the analysis of a compound like **Propylene Glycol Isoceteth-3 Acetate** in a cosmetic formulation.



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Caption: A flowchart showing a generalized workflow for the analysis of **Propylene Glycol Isoceteth-3 Acetate** in a product matrix.

Applications and Biological Activity

The primary documented application of **Propylene Glycol Isoceteth-3 Acetate** is within the cosmetics and personal care industry as a skin conditioning agent and emulsifier.[1]

There is currently a lack of publicly available research on the specific biological activity of **Propylene Glycol Isoceteth-3 Acetate** or its application in drug development and delivery. While propylene glycol itself is used as a vehicle in some pharmaceutical formulations and has been studied for its effects on drug penetration, specific data for this ester derivative is not available.

Safety Information

A formal safety assessment of **Propylene Glycol Isoceteth-3 Acetate** has not been published. However, its parent ingredient, propylene glycol, is generally considered safe for use in cosmetics. As with any chemical, it is recommended to handle **Propylene Glycol Isoceteth-3 Acetate** in accordance with standard laboratory safety procedures.

Disclaimer: This document is intended for informational purposes for a technical audience and is based on publicly available data. Further research and validation are necessary for any specific application.

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References

- 1. paulaschoice-eu.com [paulaschoice-eu.com]
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